

# An In-depth Technical Guide on alpha-Chloro-N,N-diethylpropionamide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Chloro-N,N-diethylpropionamide

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## Abstract

alpha-Chloro-N,N-diethylpropionamide is a chemical compound primarily recognized for its role as a key intermediate in the synthesis of other organic molecules. This guide provides a comprehensive review of its chemical and physical properties, details established synthesis protocols, and discusses its known applications. Despite its utility in chemical synthesis, a thorough review of publicly available scientific literature reveals a significant gap in the understanding of its biological activities and potential applications in drug development. This document summarizes the available data and highlights the lack of research into its pharmacological effects and mechanisms of action.

## Chemical and Physical Properties

alpha-Chloro-N,N-diethylpropionamide, also known as 2-chloro-N,N-diethylpropanamide, is a colorless liquid. It is miscible with most organic solvents. The fundamental physicochemical properties of this compound are summarized in the table below, compiled from various chemical data sources.

Property	Value	Reference
Molecular Formula	C <sub>7</sub> H <sub>14</sub> ClNO	[1][2][3]
Molar Mass	163.65 g/mol	[1][2][3]
CAS Number	54333-75-4	[1][2]
Density	1.021 g/cm <sup>3</sup>	[2][3]
Boiling Point	217 °C	[2][3]
Flash Point	85 °C	[2][3]
Refractive Index	1.449	[3]
Vapor Pressure	0.137 mmHg at 25°C	

## Synthesis Protocols

The synthesis of alpha-Chloro-N,N-diethylpropionamide has been described through several methods. A prevalent industrial method involves the acylation of diethylamine.

### Acylation of Diethylamine

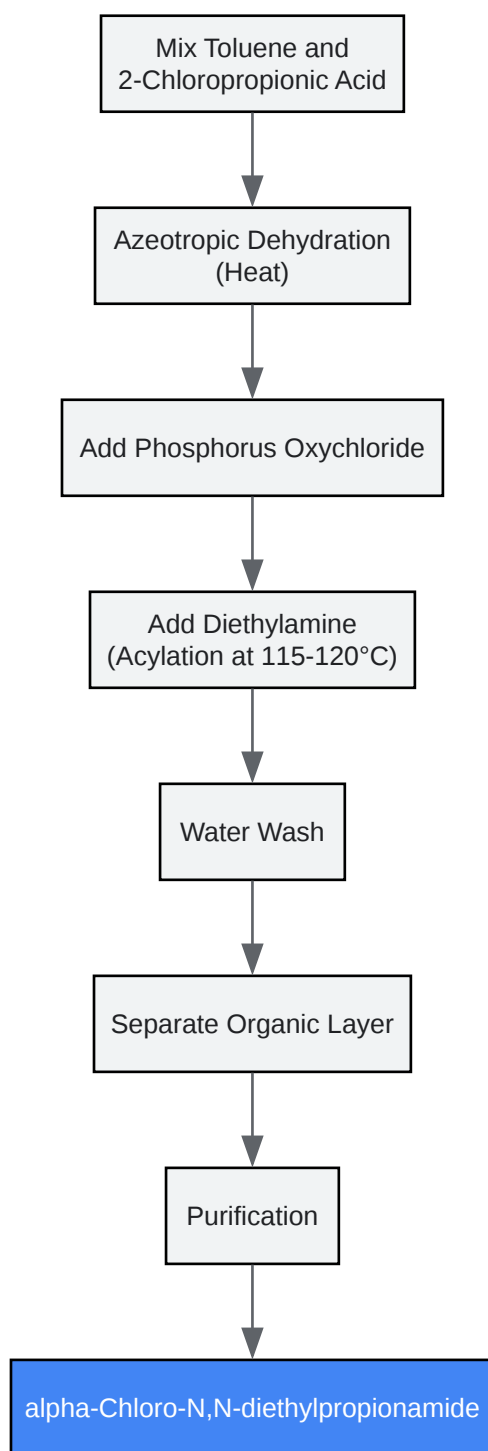
This common synthesis route utilizes 2-chloropropionic acid and diethylamine as primary reactants.

Experimental Protocol:

- Toluene and 2-chloropropionic acid are added to a reaction vessel.
- The mixture is heated to facilitate azeotropic dehydration, effectively removing water.
- Following water removal, phosphorus oxychloride is introduced.
- Diethylamine is then added dropwise to initiate the acylation reaction.
- The reaction is maintained at a temperature of 115-120 °C.
- Upon completion, the reaction mixture is washed with water to remove phosphorous acid.

- The organic layer is then separated and purified to yield the final product.<sup>[1]</sup>

The logical workflow for this synthesis is depicted in the following diagram.



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Figure 1. General workflow for the synthesis of alpha-Chloro-N,N-diethylpropionamide via acylation of diethylamine.

## Known Applications

The primary documented application of alpha-Chloro-N,N-diethylpropionamide is as a chemical intermediate. It serves as a precursor in the synthesis of the herbicide dimethamine.<sup>[1]</sup> This underscores its importance in the agrochemical industry.

## Biological Activity and Toxicological Profile

A comprehensive search of scientific databases and literature reveals a notable absence of studies on the specific biological activities of alpha-Chloro-N,N-diethylpropionamide. There is no readily available information regarding its pharmacological effects, mechanism of action, or potential as a therapeutic agent.

While the biological effects of this specific compound have not been elucidated, the broader class of molecules containing a chloro group is of significant interest in drug discovery. The presence of a chlorine atom can influence a molecule's pharmacokinetic and pharmacodynamic properties. However, without specific studies on alpha-Chloro-N,N-diethylpropionamide, any discussion of its potential biological effects would be purely speculative.

Toxicological data for alpha-Chloro-N,N-diethylpropionamide is not extensively detailed in the public domain. General hazard classifications for the related compound N,N-Diethylpropionamide indicate that it may be harmful if swallowed, in contact with skin, or if inhaled.

## Conclusion and Future Directions

alpha-Chloro-N,N-diethylpropionamide is a well-characterized chemical intermediate with established synthesis protocols and a clear role in the production of the herbicide dimethamine. However, there is a significant void in the scientific literature concerning its biological activity, pharmacology, and toxicology. For researchers and professionals in drug development, this compound represents an unexplored area. Future research could focus on screening alpha-Chloro-N,N-diethylpropionamide for various biological activities, including but not limited to, enzymatic inhibition, receptor binding, and cytotoxic effects. Such studies would be the first

step in determining if this molecule holds any potential for therapeutic applications. Until such research is conducted, its profile remains confined to the realm of chemical synthesis.

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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